

Technical Guide: 3-Chloro-N-ethylbenzene-1-sulfonamide

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Compound of Interest

Compound Name: 3-chloro-N-ethylbenzene-1-sulfonamide

Cat. No.: B13319556

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Core Scaffold for Medicinal Chemistry & Lead Optimization

Executive Summary

3-chloro-N-ethylbenzene-1-sulfonamide (MW: 219.69 g/mol) is a halogenated sulfonamide building block used extensively in the synthesis of bioactive small molecules. Characterized by a meta-chlorine substituent on the aromatic ring and an N-ethyl tail, this scaffold offers a unique balance of lipophilicity and electronic withdrawal, making it a critical intermediate in the development of antiviral agents (e.g., SARS-CoV-2 nsp14 inhibitors), GPCR ligands, and ion channel modulators.

This guide provides a comprehensive technical profile, including validated synthetic protocols, physicochemical properties, and handling standards required for high-integrity research environments.

Chemical Identity & Physicochemical Profile[1][2][3][4]

While the para-isomer (4-chloro-) is widely indexed (CAS 6318-34-9), the 3-chloro- (meta) isomer is a specialized regioisomer often synthesized in situ or custom-manufactured for structure-activity relationship (SAR) studies requiring specific steric vectors.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	3-chloro-N-ethylbenzene-1-sulfonamide
Common Synonyms	N-Ethyl-3-chlorobenzenesulfonamide; m-Chloro-N-ethylbenzenesulfonamide
Molecular Formula	C ₈ H ₁₀ ClNO ₂ S
Molecular Weight	219.69 g/mol
Precursor CAS	2888-06-4 (3-Chlorobenzenesulfonyl chloride)
SMILES	<chem>CCNS(=O)(=O)C1=CC=CC(Cl)=C1</chem>
InChI Key	(Predicted) Structure-dependent generation required

Physicochemical Properties (Predicted)

Property	Value	Significance in Drug Design
LogP (Octanol/Water)	~2.1 - 2.4	Moderate lipophilicity; suitable for CNS penetration and membrane permeability.
pKa (Sulfonamide NH)	~10.0 - 10.5	Weakly acidic; remains largely neutral at physiological pH (7.4), aiding passive transport.
H-Bond Donors	1 (NH)	Critical for active site recognition (e.g., catalytic dyad interactions).
H-Bond Acceptors	2 (O=S=O)	Facilitates orientation within protein binding pockets.
Rotatable Bonds	2 (N-C, S-N)	Low conformational entropy penalty upon binding.

Synthetic Pathway & Manufacturing Protocol

The synthesis of **3-chloro-N-ethylbenzene-1-sulfonamide** follows a nucleophilic substitution mechanism (Schotten-Baumann conditions) where the sulfonyl chloride serves as the electrophile and ethylamine as the nucleophile.

Reaction Mechanism

The reaction proceeds via the attack of the ethylamine nitrogen lone pair on the sulfur atom of the sulfonyl chloride, displacing the chloride ion. A base (typically triethylamine or excess ethylamine) is required to scavenge the generated HCl and drive the equilibrium forward.

Protocol: Laboratory Scale Synthesis (10 mmol)

Note: All steps must be performed in a fume hood due to the lachrymatory nature of sulfonyl chlorides.

Reagents:

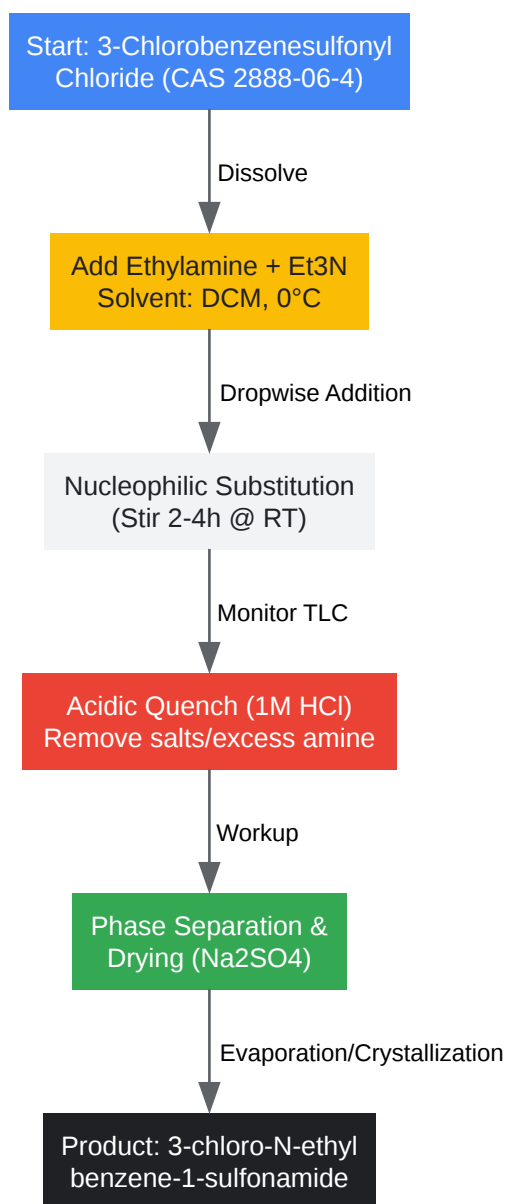
- Substrate: 3-Chlorobenzenesulfonyl chloride (CAS 2888-06-4) [2.11 g, 10 mmol]
- Nucleophile: Ethylamine (2.0 M in THF or 70% aq. solution) [12 mmol]
- Base: Triethylamine (Et₃N) [15 mmol] or Pyridine
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) [anhydrous, 20 mL]

Step-by-Step Procedure:

- Preparation: Charge a 50 mL round-bottom flask with 3-chlorobenzenesulfonyl chloride (2.11 g) and anhydrous DCM (15 mL). Cool the solution to 0°C using an ice bath to suppress side reactions (hydrolysis).
- Addition: Mix Ethylamine (12 mmol) with Et₃N (15 mmol) in DCM (5 mL). Add this mixture dropwise to the sulfonyl chloride solution over 15 minutes. Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor progress via TLC (Hexane:EtOAc 3:1) or LC-MS.
- Quenching: Quench the reaction with 1M HCl (10 mL) to neutralize excess amine and solubilize triethylammonium salts.
- Workup: Extract the organic layer. Wash sequentially with water (2 x 10 mL) and brine (10 mL). Dry over anhydrous Na₂SO₄.
- Purification: Concentrate under reduced pressure. If necessary, purify via recrystallization (EtOH/Water) or flash column chromatography (SiO₂, 0-30% EtOAc in Hexane).
- Validation: Confirm structure via ¹H-NMR (diagnostic triplet for ethyl CH₃ at ~1.1 ppm, quartet for CH₂ at ~3.0 ppm, and aromatic pattern for meta-substitution).

Synthetic Workflow Diagram

The following diagram illustrates the critical path for synthesis and purification.



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Figure 1: Step-by-step synthetic workflow for the preparation of **3-chloro-N-ethylbenzene-1-sulfonamide**.

Applications in Drug Discovery[6][7][8]

The **3-chloro-N-ethylbenzene-1-sulfonamide** moiety acts as a versatile pharmacophore. Its specific utility lies in the meta-chlorine atom, which provides distinct electronic properties compared to the more common para-substituted analogs.

Antiviral Research (SARS-CoV-2)

Recent studies have highlighted sulfonamide derivatives as inhibitors of the SARS-CoV-2 non-structural protein 14 (nsp14), a viral exonuclease critical for replication fidelity. The 3-chloro-N-ethyl moiety serves as a hydrophobic anchor, fitting into the nsp14 binding pocket to disrupt RNA processing.

- Mechanism: The sulfonamide oxygen atoms often coordinate with active site residues, while the meta-chloro phenyl ring engages in pi-stacking or hydrophobic interactions with residues like Phe or Trp.

GPCR Ligand Design

In the design of ligands for G-protein coupled receptors (e.g., 5-HT₆, Dopamine D₃), the N-ethyl group controls the orientation of the sulfonamide linker.

- SAR Insight: The meta-chloro substituent typically improves metabolic stability (blocking metabolic oxidation at the ring) and increases potency by filling specific hydrophobic sub-pockets that para-substituents miss.

Ion Channel Modulation

Sulfonamides are a privileged class for targeting voltage-gated sodium channels (Nav1.7, Nav1.8). The 3-chloro motif modulates the acidity of the sulfonamide NH (via inductive effects), fine-tuning the compound's interaction with the channel's voltage-sensing domain.

Analytical Characterization Standards

To ensure data integrity in biological assays, the compound must meet the following purity criteria:

- Purity: >95% by HPLC (254 nm).
- ¹H NMR (400 MHz, DMSO-d₆):
 - 7.8–7.6 (m, 4H, Ar-H)
 - 7.5 (br s, 1H, NH)

- 2.9 (q, 2H, CH₂)
- 1.0 (t, 3H, CH₃)
- LC-MS: [M+H]⁺ peak at m/z ~220.0 (consistent with Cl isotope pattern ³⁵Cl/³⁷Cl 3 :1).

Safety & Handling (HSE)

Signal Word: WARNING

Hazard Class	Statement	Precaution
Skin Irritation	Causes skin irritation (H315)	Wear nitrile gloves; wash immediately upon contact.
Eye Irritation	Causes serious eye irritation (H319)	Use safety goggles; access to eyewash station required.
STOT-SE	May cause respiratory irritation (H335)	Handle only in a certified chemical fume hood.

Disposal: Dispose of as halogenated organic waste. Do not release into drains due to potential aquatic toxicity common to sulfonamides.

References

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